

# centanafadine investigator brochure mechanism of action

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## Compound Focus: Centanafadine

CAS No.: 924012-43-1

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## Core Mechanism of Action

**Centanafadine** is classified as a **norepinephrine, dopamine, and serotonin reuptake inhibitor (NDSRI)** [1] [2] [3]. Its primary mechanism is antagonism of the human presynaptic transporters for these monoamines, thereby increasing their extracellular concentrations in the brain [4] [5].

- **In Vitro Affinity:** **Centanafadine** shows strongest affinity for the norepinephrine transporter (NET), followed by the dopamine transporter (DAT), and then the serotonin transporter (SERT) [3] [4] [5].
- **In Vivo Confirmation:** A Phase 1 PET imaging study confirmed that at therapeutic doses, **centanafadine** achieves **high occupancy at NET** and **moderate occupancy at DAT and SERT** [5].

## Quantitative Pharmacological Data

The table below summarizes key quantitative data on **centanafadine**'s binding and transporter occupancy.

Parameter	NET (Norepinephrine)	DAT (Dopamine)	SERT (Serotonin)
In Vitro IC <sub>50</sub> (nM) [3] [4] [5]	6 nM	38 nM	83 nM
In Vivo IC <sub>50</sub> (ng/mL) [5]	132	1580	1760

| **Estimated Transporter Occupancy** (at ~1400 ng/mL plasma concentration) [5] | High (T<sub>Omax</sub> ~82%) | 47% | 44% || **In Vivo Affinity Ratio** [5] | 1 (Reference) | 11.9x lower | 13.3x lower |

## Supporting Experimental Evidence

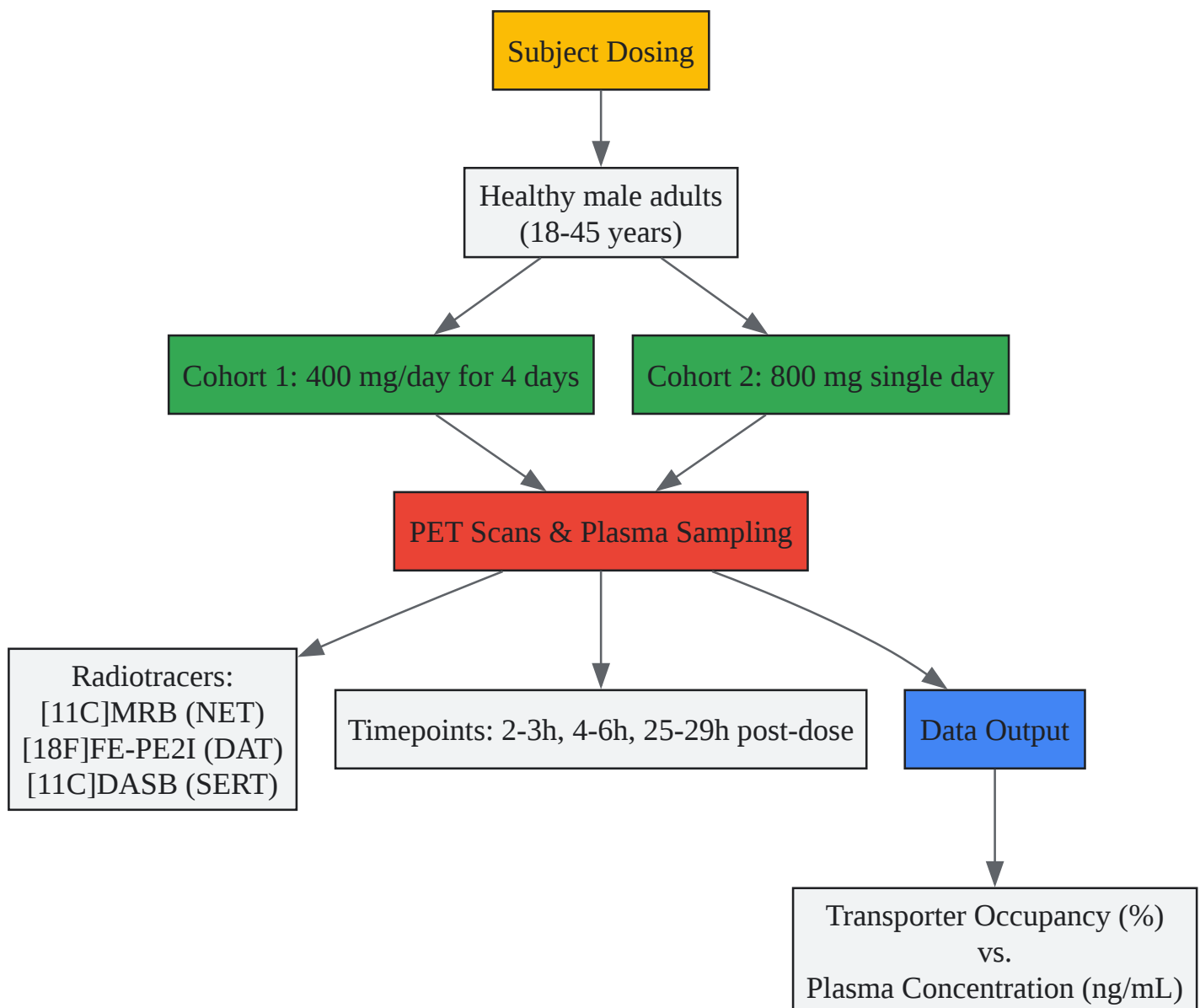
The mechanism of action is supported by preclinical and clinical imaging data.

### Preclinical Microdialysis Studies

In vivo microdialysis studies in rats show that **centanafadine** dose-dependently increases extracellular concentrations of norepinephrine and dopamine in the prefrontal cortex, with peak increases of 375% and 300%, respectively. It also increases dopamine in the striatum to 400% of baseline [4].

### Clinical PET Imaging Protocol

A Phase 1 study investigated the relationship between **centanafadine** plasma concentrations and transporter occupancy in the human brain [5]. The workflow and key relationship are summarized below:



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*Clinical PET study design for quantifying **centanafadine** target engagement. [5]*

## Clinical Efficacy & Safety Correlates

Clinical trials confirm that the mechanism translates to efficacy in ADHD symptom reduction.

- **Efficacy in Adults:** Two Phase 3, 6-week trials in adults with ADHD demonstrated that **centanafadine** sustained-release (200 mg/d and 400 mg/d) provided **statistically significant**

**improvement** in the primary efficacy endpoint, the Adult ADHD Investigator Symptom Rating Scale (AISRS) total score, compared to placebo [6] [7].

- **Long-term Safety & Maintenance of Effect:** A 52-week open-label safety study concluded that **centanafadine** SR 400 mg is safe and effective for long-term treatment. Exploratory efficacy endpoints showed improvements in AISRS total scores up to 57% from baseline [2].

## Research & Development Context

For a complete picture, please note these key development details:

- **Sponsor & Status:** **Centanafadine** is sponsored by **Otsuka Pharmaceutical Development & Commercialization, Inc.** and remains an **investigational drug** as of late 2025 [8] [9].
- **Clinical Trial Scope:** Development programs are active across age groups, including adults, adolescents, and children (aged 4-12 years) [1] [8].
- **Potential Differentiation:** The triple reuptake mechanism may offer a unique profile. Comparative effectiveness data suggests its efficacy is similar to other non-stimulants but with a potentially different tolerability profile and lower abuse potential than stimulants [1] [2].

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## References

1. Centanafadine: A Novel Triple Reuptake Inhibitor for the ... [mghpsychnews.org]
2. 52-Week Open-Label Safety and Tolerability Study of ... [pmc.ncbi.nlm.nih.gov]
3. Centanafadine [en.wikipedia.org]
4. Centanafadine (EB-1020) | Serotonin Transporter Inhibitor [medchemexpress.com]
5. A phase 1 study in healthy male adults [pmc.ncbi.nlm.nih.gov]
6. Efficacy, Safety, and Tolerability of Centanafadine ... [pmc.ncbi.nlm.nih.gov]
7. Efficacy, Safety, and Tolerability of Centanafadine ... [pubmed.ncbi.nlm.nih.gov]

8. A Trial of Centanafadine Efficacy and Safety in Children ... [trials.otsuka-us.com]

9. Investigational Drug Information for Centanafadine [drugpatentwatch.com]

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